

# Thermodynamic Properties of Propane-2,2-diol: A Technical Guide

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## Compound of Interest

Compound Name: *Propane-2,2-diol*

CAS No.: 558-18-9

Cat. No.: B15491536

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## Abstract

**Propane-2,2-diol**, a geminal diol, is a molecule of interest in various chemical and pharmaceutical contexts. However, a comprehensive understanding of its thermodynamic properties is hindered by a notable scarcity of experimental data, largely due to its inherent instability and propensity to dehydrate to acetone. This technical guide addresses this knowledge gap by summarizing the limited available information and proposing a robust computational methodology to determine the key thermodynamic parameters of **propane-2,2-diol**. Furthermore, it provides the established thermodynamic data for the products of its dehydration reaction, acetone and water, which are essential for understanding the equilibrium of this system. This document is intended to serve as a foundational resource for researchers, enabling further investigation into the reaction kinetics, stability, and potential applications of **propane-2,2-diol**.

## Introduction

Geminal diols, or gem-diols, are organic compounds characterized by two hydroxyl groups bonded to the same carbon atom. They are often transient intermediates in chemical reactions, and their isolation can be challenging due to their tendency to eliminate water to form a carbonyl compound. **Propane-2,2-diol** is the hydrate of acetone and is a prime example of this class of molecules. While its existence in aqueous solutions of acetone is acknowledged, detailed experimental characterization of its thermodynamic properties remains elusive.

A thorough understanding of the thermodynamics of **propane-2,2-diol**, including its enthalpy of formation, Gibbs free energy of formation, entropy, and heat capacity, is crucial for:

- Predicting its stability under various conditions.
- Modeling reaction mechanisms where it may act as an intermediate.
- Informing the design of synthetic routes and drug delivery systems.
- Conducting safety and hazard assessments.

This guide provides a structured overview of the known data and outlines a computational path forward to obtain the necessary thermodynamic parameters.

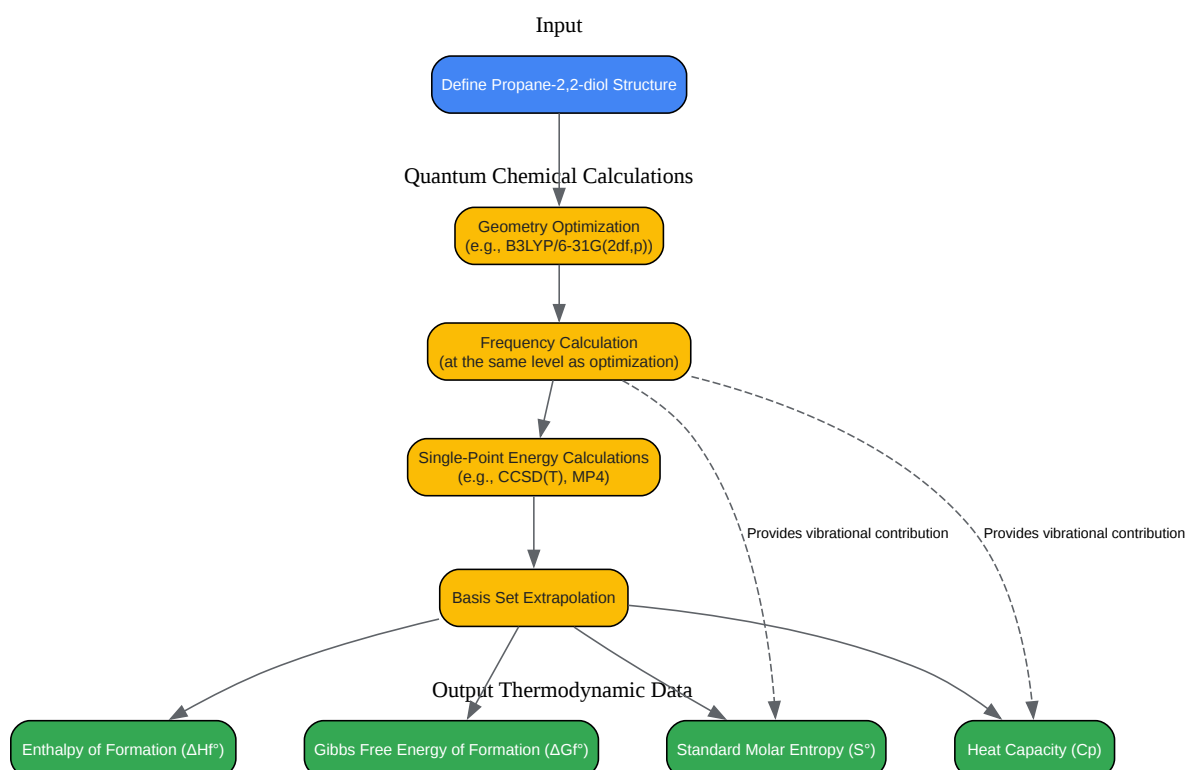
## The Challenge: Instability and Lack of Experimental Data

Direct experimental measurement of the thermodynamic properties of **propane-2,2-diol** is exceptionally difficult. The equilibrium of its formation from acetone and water lies heavily towards the reactants under standard conditions. This inherent instability makes the isolation of a pure sample for techniques like bomb calorimetry or differential scanning calorimetry a significant challenge.

A comprehensive literature search reveals a lack of peer-reviewed, experimentally determined thermodynamic data for **propane-2,2-diol**. Therefore, a computational approach is the most viable and reliable method to obtain these crucial parameters.

## Dehydration of Propane-2,2-diol: The Key Equilibrium

The central reaction governing the stability of **propane-2,2-diol** is its dehydration to acetone and water. Understanding the thermodynamics of this equilibrium is paramount.



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